

Application Notes and Protocols: 4-Methyl-6-phenyl-2H-pyranone

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Compound of Interest

Compound Name: 4-Methyl-6-phenyl-2H-pyranone

Cat. No.: B149869

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Topic: Use of **4-Methyl-6-phenyl-2H-pyranone**

Audience: Researchers, scientists, and drug development professionals.

Foreword

Extensive investigation of the scientific literature reveals that **4-Methyl-6-phenyl-2H-pyranone** is not utilized as a fluorescent probe. There is no available data on its photophysical properties, such as excitation and emission spectra or quantum yield, that would support such an application.

Instead, the primary documented application of **4-Methyl-6-phenyl-2H-pyranone** is as a chemical intermediate for the synthesis of N-hydroxypyridone derivatives. These derivatives have shown significant biological activity, specifically in protecting astrocytes from oxidative stress by enhancing mitochondrial function.^[1]

These application notes and protocols, therefore, focus on this validated scientific application.

Introduction to 4-Methyl-6-phenyl-2H-pyranone

4-Methyl-6-phenyl-2H-pyranone is a heterocyclic organic compound. It has been identified as a derivative from *Scutellaria baicalensis* (Baikal skullcap), a plant used in traditional medicine. Its principal utility in research and development lies in its role as a scaffold for synthesizing more complex molecules with therapeutic potential.

Chemical Properties

Property	Value
CAS Number	4467-30-5
Molecular Formula	C ₁₂ H ₁₀ O ₂
Molecular Weight	186.21 g/mol
Appearance	Solid
Storage	-20°C

Primary Application: Synthesis of Neuroprotective N-hydroxypyridone Derivatives

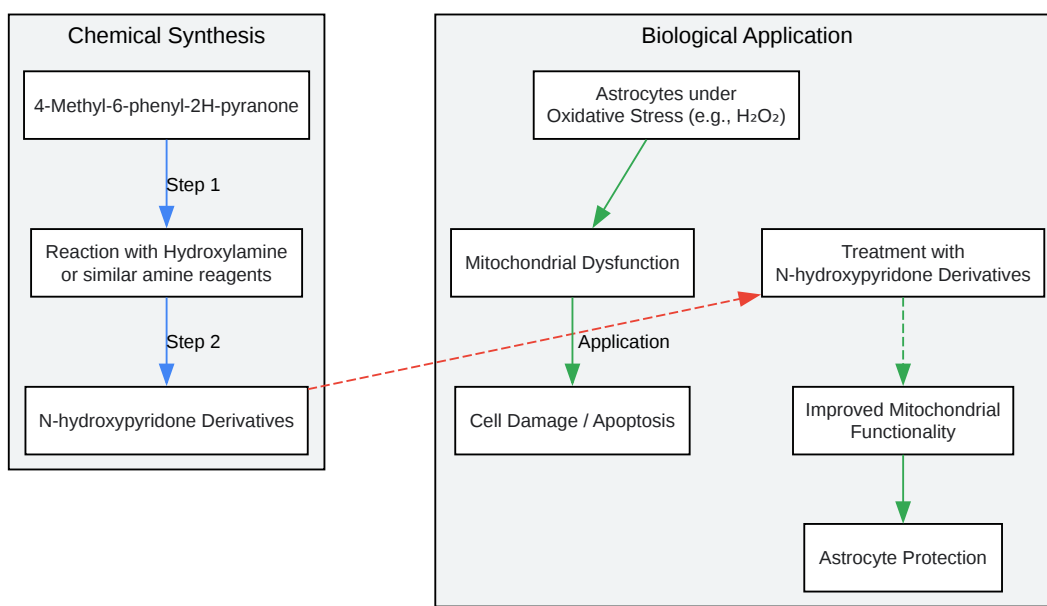
The most significant application of **4-Methyl-6-phenyl-2H-pyranone** is as a starting material for the synthesis of N-hydroxypyridone derivatives. These synthesized compounds have been demonstrated to protect astrocytes against toxicity induced by hydrogen peroxide, a common model for oxidative stress.[\[1\]](#)

Biological Context and Signaling Pathway

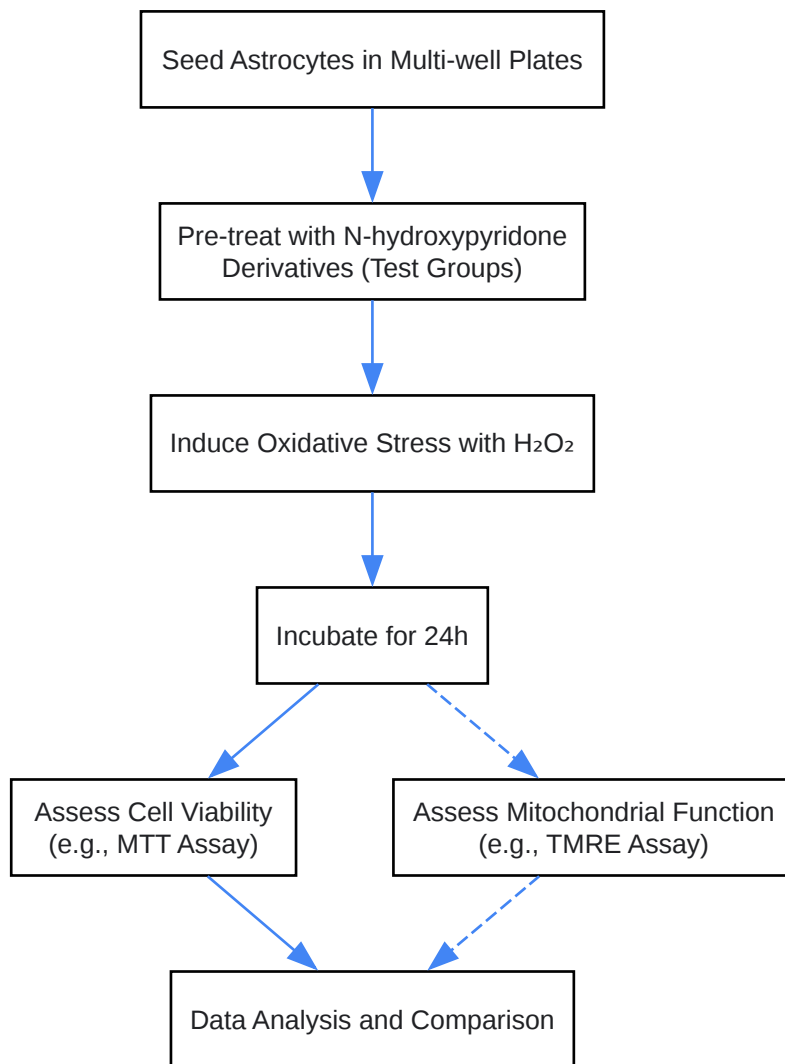
Astrocytes are crucial for maintaining brain homeostasis and protecting neurons from damage. [\[1\]](#) Oxidative stress, characterized by an excess of reactive oxygen species (ROS) like hydrogen peroxide (H₂O₂), can lead to mitochondrial dysfunction and ultimately cell death. N-hydroxypyridone derivatives synthesized from **4-Methyl-6-phenyl-2H-pyranone** have been shown to counteract this by improving mitochondrial functionality.[\[1\]](#) This includes stabilizing the mitochondrial membrane potential and preserving the oxygen consumption rate, which are critical for cellular energy production and survival.[\[1\]](#)

The general workflow and biological application are depicted below.

Workflow for Synthesis and Application of N-hydroxypyridone Derivatives



Experimental Workflow for Astrocyte Protection Assay



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References

- 1. Discovery of a novel series of N-hydroxypyridone derivatives protecting astrocytes against hydrogen peroxide-induced toxicity via improved mitochondrial functionality - PubMed [pubmed.ncbi.nlm.nih.gov]
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